

An In-depth Technical Guide to Tos-PEG13-Boc: Synthesis and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tos-PEG13-Boc

Cat. No.: B1494489

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and a feasible synthetic route for **Tos-PEG13-Boc**, a heterobifunctional linker integral to the development of advanced therapeutics, particularly Proteolysis Targeting Chimeras (PROTACs).

Core Chemical Properties and Data

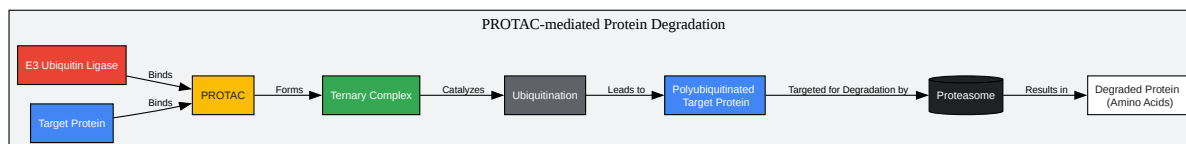
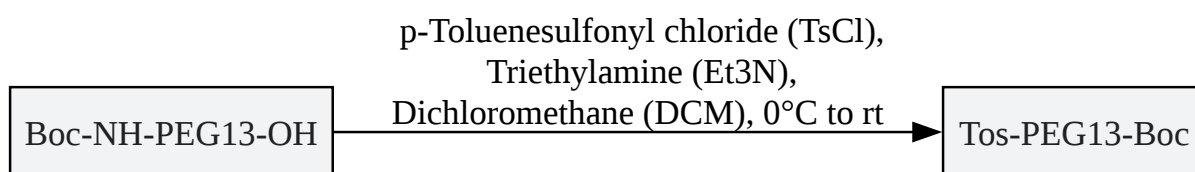
Tos-PEG13-Boc is a polyethylene glycol (PEG)-based linker designed for use in bioconjugation and drug development.^{[1][2]} Its structure features a tosyl (Tos) group at one terminus, a Boc-protected amine at the other, and a 13-unit PEG chain as a spacer. This configuration allows for the sequential and controlled conjugation of two different molecular entities. The tosyl group acts as a good leaving group for nucleophilic substitution, while the Boc (tert-butyloxycarbonyl) group is a widely used protecting group for amines that can be removed under acidic conditions.^{[3][4]} The PEG spacer enhances the solubility and pharmacokinetic properties of the resulting conjugate molecule.

Property	Value	Reference(s)
Chemical Formula	C38H68O17S	[5]
Molecular Weight	829.01 g/mol	[5]
IUPAC Name	tert-butyl 1-(tosyloxy)-3,6,9,12,15,18,21,24,27,30,33,36-dodecaoxanonatriacontan-39-oate	[5]
CAS Number	2820397-84-8	[5]
Synonyms	Tos-PEG13-t-butyl ester	[5]
Purity	Typically >95%	[5]
Appearance	To be determined	[5]
Storage Conditions	Short term (days to weeks) at 0 - 4 °C; Long term (months to years) at -20 °C	[5]

Synthesis of Tos-PEG13-Boc: An Inferred Experimental Protocol

While a specific, detailed experimental protocol for the synthesis of **Tos-PEG13-Boc** is not readily available in the provided search results, a general procedure can be inferred from the synthesis of analogous compounds with shorter PEG chains, such as Tos-PEG5-Boc.[6][7] The synthesis is a one-step tosylation reaction starting from the commercially available Boc-NH-PEG13-OH.

Reaction Scheme:



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- To cite this document: BenchChem. [An In-depth Technical Guide to Tos-PEG13-Boc: Synthesis and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1494489#synthesis-and-chemical-formula-of-tos-peg13-boc>]

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